

A Technical Guide to 5-Decanone: Molecular Properties and Analytical Workflow

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Compound of Interest

Compound Name: 5-Decanone

Cat. No.: B1664179

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise overview of the fundamental molecular properties of **5-decanone**, a ketone with applications in various research and development sectors. The information is presented to be a quick reference for professionals engaged in chemical synthesis, analysis, and drug discovery.

Core Molecular Data

5-Decanone is a colorless liquid organic compound classified as a ketone.^[1] Its fundamental molecular attributes are crucial for experimental design, analytical characterization, and computational modeling. The key quantitative data are summarized below.

Table 1: Molecular Properties of **5-Decanone**

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O	PubChem[1], NIST[2], Santa Cruz Biotechnology[3]
Molecular Weight	156.27 g/mol	Santa Cruz Biotechnology[3], ChemWhat[4], Alfa Chemistry[5]
Monoisotopic Mass	156.151415257 Da	PubChem[1]
CAS Registry Number	820-29-1	NIST[2][6], Santa Cruz Biotechnology[3]
IUPAC Name	decan-5-one	PubChem[1], NIST[2]
Synonyms	Butyl pentyl ketone, Decan-5-one	PubChem[1], ChemWhat[4]

Experimental Protocols: A Note on Methodology

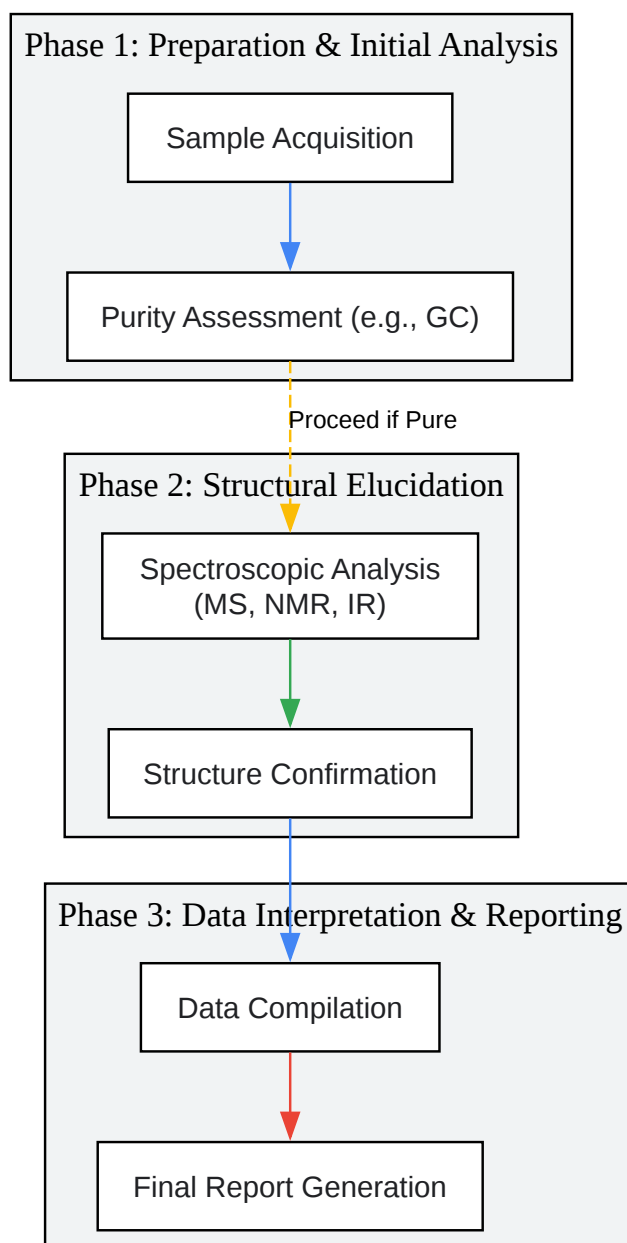
Detailed experimental protocols for the synthesis, purification, and analysis of **5-decanone** are highly specific to the research context and are typically documented in peer-reviewed literature and specialized chemical databases. Standard analytical techniques for characterizing a compound like **5-decanone** include:

- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure.
- Infrared (IR) Spectroscopy: To identify the characteristic carbonyl (C=O) functional group.[2][6]
- Gas Chromatography (GC): To assess purity and quantify the compound in a mixture.[2][6]

Researchers should consult platforms such as the NIST Chemistry WebBook, PubChem, and other chemical data repositories for specific experimental conditions and spectral data.[1][2][6]

Visualized Workflow: Chemical Compound Analysis

The following diagram illustrates a generalized workflow for the identification and characterization of a chemical compound like **5-decanone**. This logical process ensures a systematic approach from sample acquisition to final data interpretation.



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Caption: A generalized workflow for chemical compound analysis.

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